

An In-depth Technical Guide to the Physical Properties of Dipropyl Succinate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dipropyl succinate*

CAS No.: 925-15-5

Cat. No.: B167177

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **dipropyl succinate**, specifically its boiling and melting points. The information herein is compiled for use by researchers, scientists, and professionals in drug development who may utilize this chemical compound in their work. This document presents quantitative data in a structured format, outlines relevant experimental methodologies, and includes a visual workflow for property determination.

Core Physical Properties of Dipropyl Succinate

Dipropyl succinate, also known by its IUPAC name dipropyl butanedioate, is an ester of succinic acid and propanol.[1] It exists as a clear, colorless liquid at room temperature and is soluble in ether but insoluble in water.[2][3] The key physical properties of **dipropyl succinate** are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	250.8 °C	at 760 mmHg[4]
251 °C	Not specified[1]	
Melting Point	-5.9 °C	Not specified[2][3]
-6 °C	Not specified[1]	

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **dipropyl succinate** are not readily available in the provided literature, the following are generalized, detailed methodologies for determining the boiling and melting points of liquid esters, which are directly applicable.

2.1. Determination of Boiling Point via Distillation

The boiling point of a liquid ester such as **dipropyl succinate** can be accurately determined using the distillation method. This method is suitable for determining the boiling point of a pure substance or for separating components of a liquid mixture.

Apparatus:

- Round-bottom flask
- Heating mantle or sand bath
- Distillation head (still head)
- Condenser (Liebig, Graham, or Allihn)
- Thermometer and adapter
- Receiving flask
- Boiling chips or magnetic stirrer

- Clamps and stands

Procedure:

- **Assembly:** Assemble the distillation apparatus in a fume hood. The round-bottom flask is placed in the heating mantle, and the distillation head is fitted to the flask. The thermometer is inserted into the distillation head with the top of the bulb level with the side arm leading to the condenser. The condenser is attached to the side arm and connected to a water source (water in at the bottom, out at the top). A receiving flask is placed at the end of the condenser.
- **Sample Preparation:** Place a known volume of **dipropyl succinate** into the round-bottom flask, ensuring it is no more than two-thirds full. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Heating:** Begin heating the sample gently. The liquid will start to vaporize and the vapor will rise into the distillation head.
- **Equilibrium and Measurement:** The temperature on the thermometer will rise and then stabilize as the vapor condenses and drips into the receiving flask. The stable temperature at which the liquid is actively distilling is recorded as the boiling point.^[5] It is crucial that the thermometer bulb is fully immersed in the vapor to obtain an accurate reading.
- **Data Recording:** Record the atmospheric pressure at the time of the experiment, as boiling point is dependent on pressure. The observed boiling point can be corrected to standard pressure if necessary.

2.2. Determination of Melting Point (Freezing Point)

For a substance that is liquid at room temperature, the "melting point" is more accurately described as the freezing point. A common method for determining the freezing point is through controlled cooling.

Apparatus:

- Test tube

- Beaker
- Cooling bath (e.g., ice-water or dry ice-acetone)
- Thermometer or temperature probe
- Stirring rod or magnetic stirrer

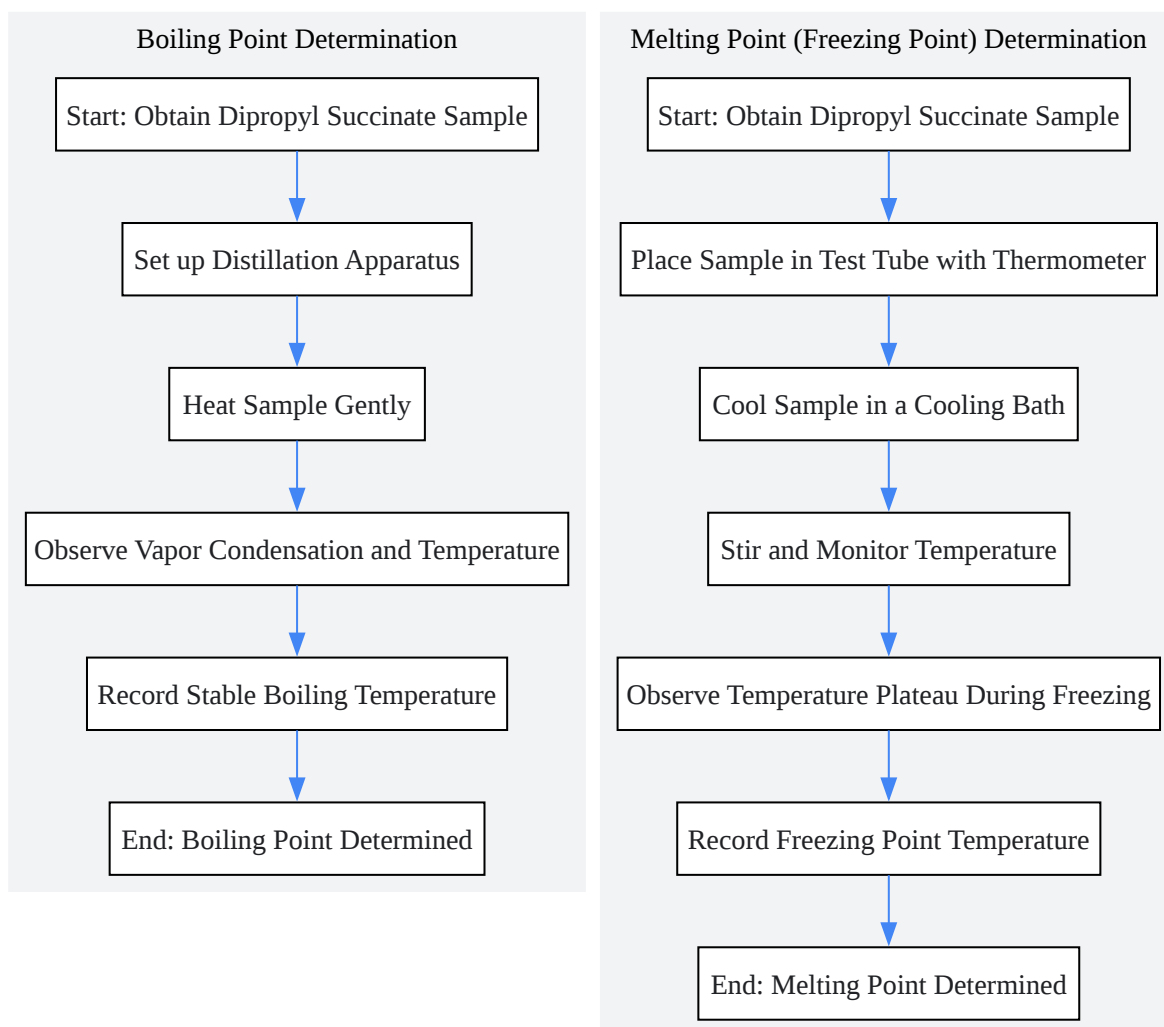
Procedure:

- **Sample Preparation:** Place a sample of **dipropyl succinate** into a test tube.
- **Cooling Setup:** Immerse the test tube in a cooling bath. The cooling bath should be at a temperature significantly lower than the expected freezing point.
- **Cooling and Stirring:** Continuously stir the liquid sample with a stirring rod or magnetic stirrer while monitoring the temperature with a thermometer or temperature probe.
- **Observation of Freezing:** As the liquid cools, the temperature will decrease. When the substance begins to freeze, the temperature will plateau. This is because the heat of fusion is released, counteracting the cooling.
- **Data Recording:** The constant temperature at which the liquid and solid phases are in equilibrium is recorded as the freezing point (melting point).

A more precise method for determining melting points of solids involves using a capillary tube and a melting point apparatus.^{[6][7][8]} For a substance like **dipropyl succinate**, this would involve first freezing a sample and then determining the melting point of the solid.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the boiling and melting points of **dipropyl succinate**.



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Caption: Workflow for determining the boiling and melting points.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Dipropyl Succinate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167177/docs#an-in-depth-technical-guide-to-the-physical-properties-of-dipropyl-succinate\]](https://www.benchchem.com/product/b167177/docs#an-in-depth-technical-guide-to-the-physical-properties-of-dipropyl-succinate)

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